

# Troubleshooting blood leaks in Hemophan dialysis circuits

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## Technical Support Center: Hemophan Dialysis Circuits

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for resolving blood leaks in **Hemophan** dialysis circuits during experimental procedures.

## **Troubleshooting Guide: Blood Leaks**

Blood leaks in a dialysis circuit can compromise experimental results and lead to sample loss. This guide provides a systematic approach to identifying and resolving these issues.

Issue: The dialysis system is alarming for a blood leak.

#### **Initial Steps:**

- Stop the Experiment: Immediately pause the blood and dialysate pumps to prevent further sample loss and potential contamination.[1]
- Clamp Lines: Clamp the bloodlines to and from the dialyzer.[1]
- Visual Inspection: Carefully inspect the dialysate outflow tubing for any pink or red discoloration, which would indicate a significant leak.[1]



## Scenario 1: Visible Blood in Dialysate

If blood is visible in the dialysate, a major leak has occurred.

#### Cause:

- Membrane Rupture: The semipermeable membrane within the dialyzer has been compromised. This can be due to manufacturing defects, dropping the dialyzer, or excessive transmembrane pressure.[2][3]
- Seal Failure: The potting material that seals the hollow fibers at the ends of the dialyzer may have failed.[2]

#### Immediate Actions:

- Do Not Return Sample: Do not attempt to return the blood/sample to the source container, as
  it may be contaminated with non-sterile dialysate.[1][2]
- Isolate and Discard: Disconnect the entire dialysis circuit, including the dialyzer and tubing, and discard it as biohazardous waste.[1]
- Investigate Cause: Before starting a new experiment, review the experimental parameters, especially the transmembrane pressure, to ensure they are within the manufacturer's specifications. Inspect new dialyzers for any visible defects before use.

## Scenario 2: No Visible Blood in Dialysate

If the alarm has sounded but there is no visible blood in the dialysate, it could be a minor leak or a false alarm.[1]

#### **Troubleshooting Steps:**

- Confirm the Leak: Use a reagent strip (e.g., Labstix®) to test the dialysate from the outflow port for the presence of hemoglobin. A positive result confirms a minor blood leak.[1][3]
  - If positive, treat it as a confirmed leak. Discard the circuit and dialyzer.
  - If negative, proceed to troubleshoot for a false alarm.



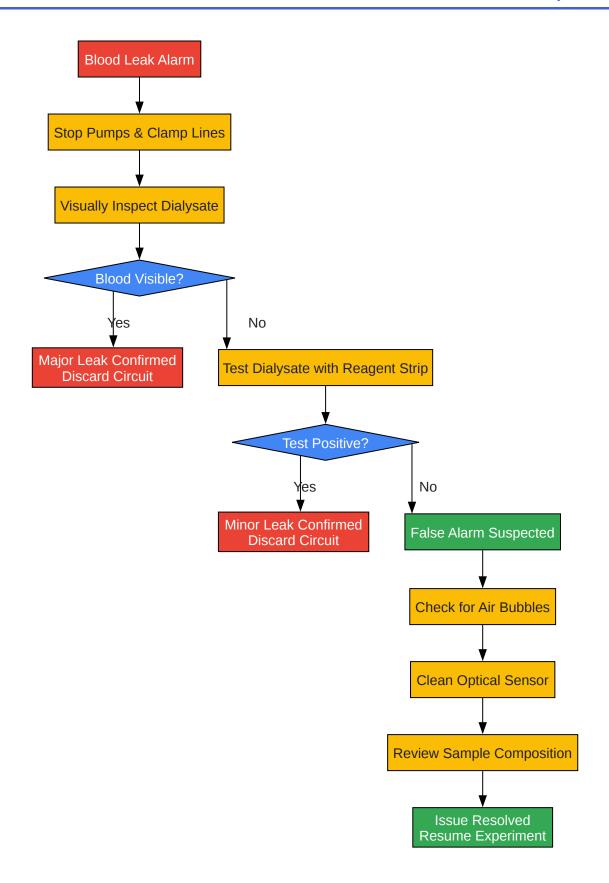




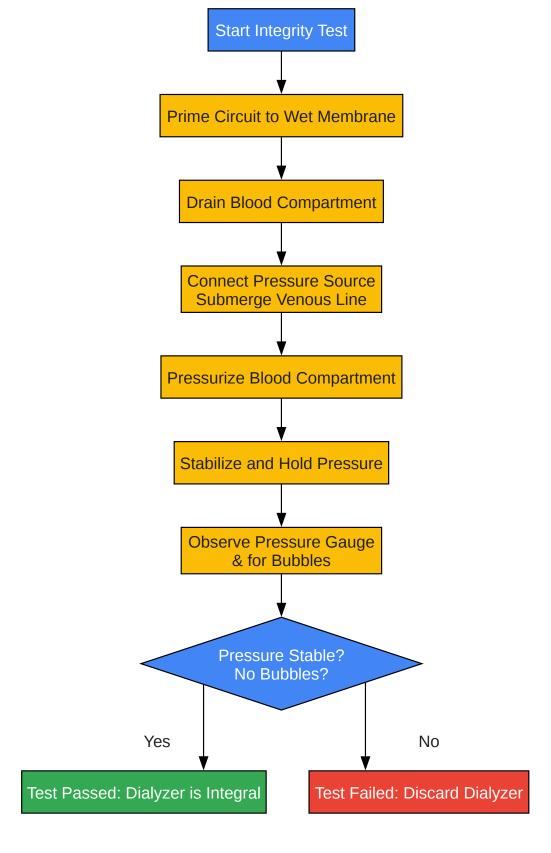
- Troubleshoot False Alarms:
  - Air Bubbles: Check the dialysate lines for air bubbles, which can trigger the optical sensor.
     [1][2] If bubbles are present, try inverting the dialyzer to help clear them.
  - Dirty Sensor: The optical blood leak detector may be dirty or have grease deposits.[2][4]
     Consult the equipment manual for instructions on how to safely clean the sensor.[3]
  - Sample Composition: Certain substances in the sample, such as free hemoglobin from hemolysis or specific drugs, can trigger the optical detector.[5][6]

Below is a logical workflow for troubleshooting a blood leak alarm.









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